

Gravimetric Capacity Comparison of Hydrogen Storage Methods

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Compound Focus: 2,3-Dibenzyltoluene

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The table below summarizes the gravimetric hydrogen storage capacity (wt%) for various technologies, including Liquid Organic Hydrogen Carriers (LOHC) like DBT.

Storage Method	Gravimetric Capacity (wt% H ₂)	Key Characteristics
LOHC (DBT)	~6.2 wt% [1]	Liquid at ambient conditions; low toxicity; low flammability risk; reversible [1].
High-Pressure Gas	~1.5 - 6.0 wt% [2]	Capacity depends on pressure (350-700 bar); uses carbon-composite tanks [3].
Liquid Hydrogen	~7-9 wt% (tank system) [2]	Cryogenic temperatures (-253°C); significant energy loss (30-40%) from liquefaction [1] [3].
Metal Hydrides	Varies by material [3]	
└ LaNi ₅ H ₆	1.5 - 2.0 wt% [3]	Good kinetics; used in stationary storage and fuel cells [3].
└ NaAlH ₄	5.6 wt% [3]	Complex hydride; requires catalyst [3].

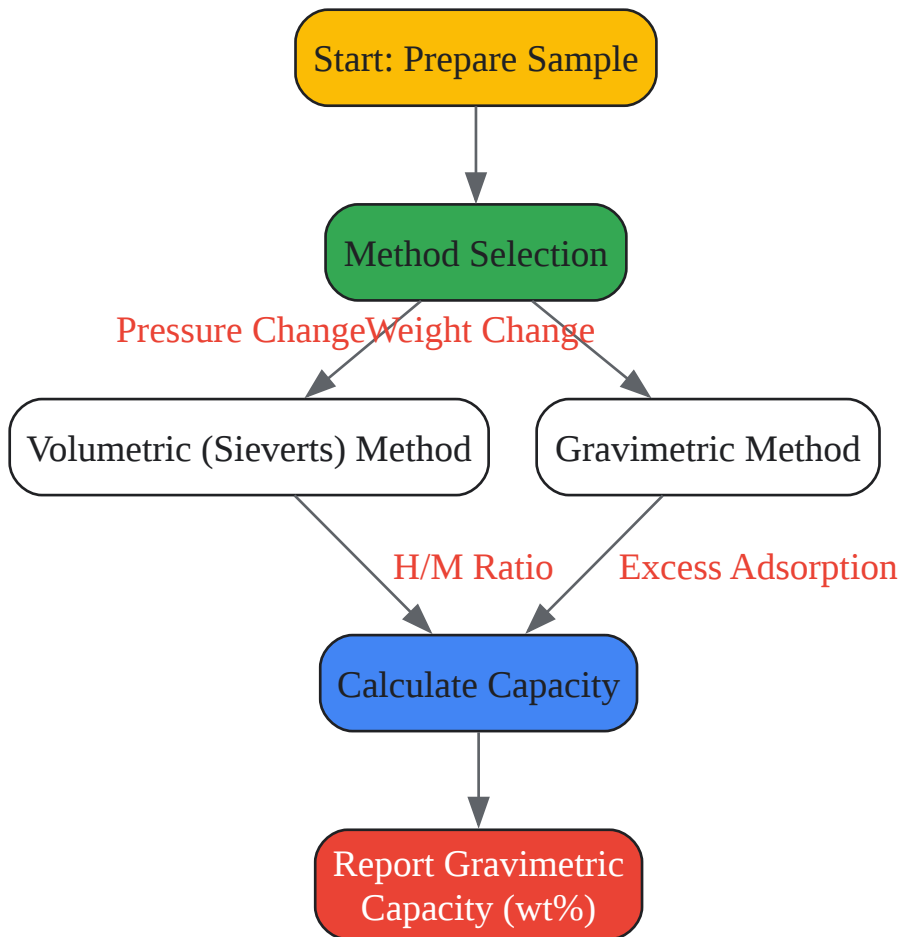
Storage Method	Gravimetric Capacity (wt% H ₂)	Key Characteristics
L MgH ₂	7.6 wt% [3]	High capacity but requires high desorption temperatures (>300°C) [3].
Chemical Hydrides	Varies by material [3]	
L Ammonia Borane (NH ₃ BH ₃)	~12 wt% [3]	Releases hydrogen at moderate temperatures (100-150°C) [3].

Experimental Protocols and Measurement

Understanding how storage capacity is measured is crucial for interpreting data. The methodologies differ significantly between material-based storage (e.g., metal hydrides, LOHCs) and physical storage.

Methodology for Material-Based Storage

For solid and liquid storage materials, capacity is typically measured using **volumetric (Sieverts) or gravimetric methods** [4] [5]. The workflow below illustrates the general measurement and calculation process.



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- **Sieverts (Volumetric) Method:** This method calculates hydrogen uptake by precisely measuring pressure changes in a calibrated volume as hydrogen is introduced to the sample. The key measurement is often the **hydrogen-to-metal atom ratio (H/M)**, which is then converted into weight percentage (wt%) [4] [5]. The U.S. Department of Energy recommends this method for analyzing hydrogen storage density [5].
- **Gravimetric Method:** This technique uses a highly sensitive microbalance to directly measure the mass gain of a sample during hydrogen exposure. A critical correction for **buoyancy effects** caused by the displacement of high-pressure gas is required for accuracy [4].
- **For LOHCs like DBT:** The process involves a **catalytic hydrogenation reaction**. The theoretical capacity is calculated based on the molecular structure of the carrier. Experimentally, the fully hydrogenated product (LOHC+) is analyzed, often using the same Sieverts or gravimetric apparatus to confirm the maximum hydrogen uptake [1].

Methodology for Physical Storage

- **Compressed Gas:** Capacity is calculated based on the tank volume and pressure using equations of state for hydrogen gas [3].
- **Cryogenic Liquid:** Capacity is determined by the mass of hydrogen stored in a cryogenic tank, taking into account boil-off losses [1] [2].

Technology Selection Insights

Choosing a hydrogen storage technology involves trade-offs between gravimetric capacity, volumetric density, safety, and energy efficiency.

- **LOHCs (e.g., DBT)** are particularly advantageous for **long-distance transportation and long-term storage** due to their liquid state at ambient conditions, which allows them to be handled using existing fossil fuel infrastructure [1]. The main trade-off is the energy cost associated with the dehydrogenation process [1].
- **Metal Hydrides** offer good volumetric density and safety but often face challenges with **high operating temperatures** (e.g., MgH_2) or **low gravimetric capacity** (e.g., LaNi_5H_6) [3].
- **Compressed and Liquid Hydrogen** are mature technologies but face challenges related to **energy-intensive compression/liquefaction** and, for liquid H_2 , **continuous boil-off losses** [1] [2].

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